

synthesis of isoconazole using 2,3',4'-Trichloroacetophenone

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Compound of Interest

Compound Name: 2,3',4'-Trichloroacetophenone

CAS No.: 42981-08-8

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An In-Depth Guide to the Synthesis of Isoconazole: A Modified Approach from **2,3',4'-Trichloroacetophenone**

Abstract

This application note provides a comprehensive, research-grade protocol for the synthesis of the antifungal agent Isoconazole. It addresses a proposed synthesis route commencing from the non-standard starting material, **2,3',4'-Trichloroacetophenone**. This document first outlines a validated conversion of this precursor into the key intermediate, 2-(1H-imidazol-1-yl)-1-(2,4-dichlorophenyl)ethanone. Subsequently, it details the established multi-step synthesis involving stereoselective reduction, Williamson ether synthesis, and final salt formation to yield Isoconazole Nitrate. The protocols herein are designed for researchers in medicinal chemistry and drug development, emphasizing mechanistic rationale, safety, and analytical validation at each stage.

Introduction and Strategic Overview

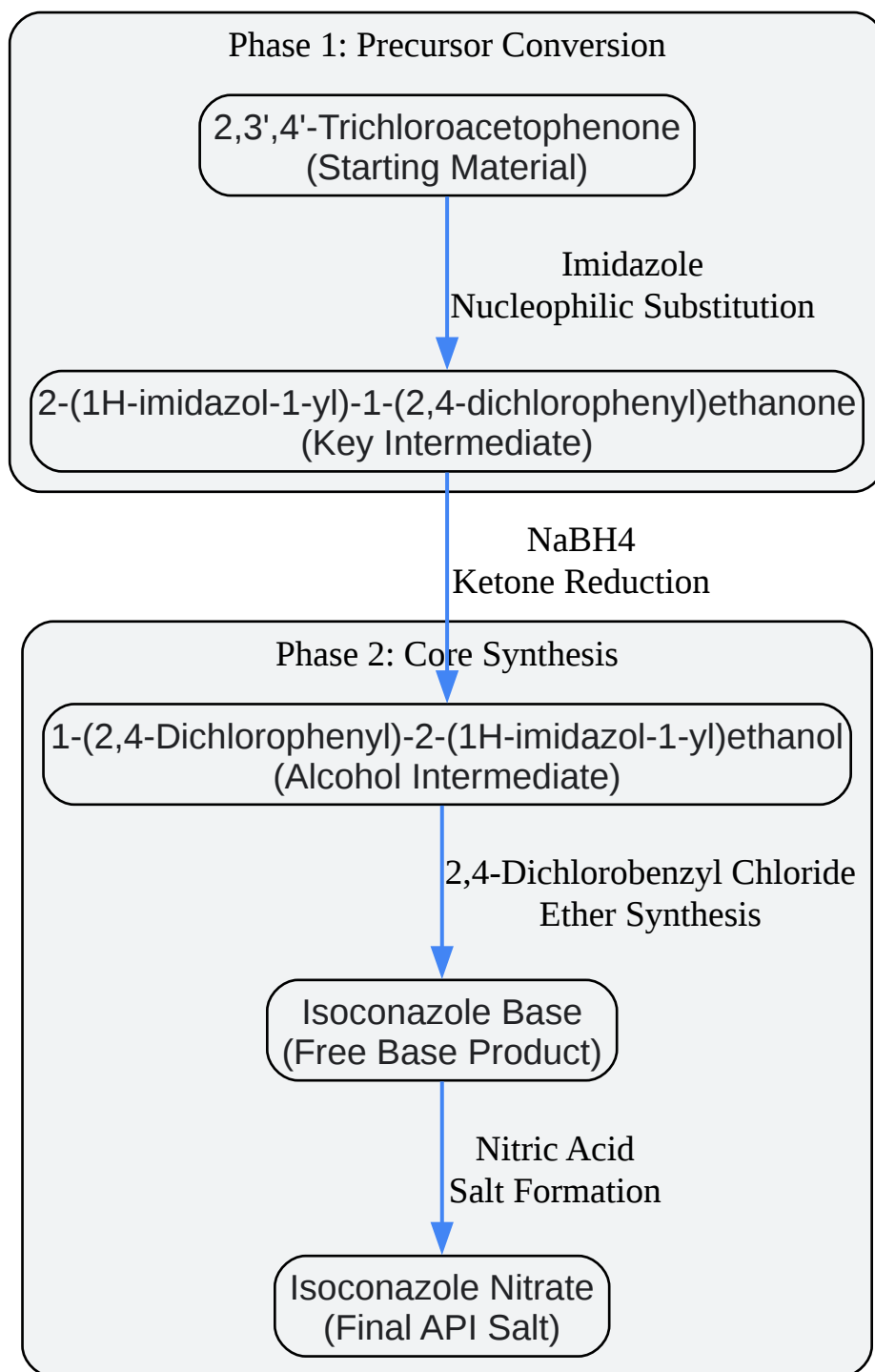
Isoconazole is a broad-spectrum azole antifungal agent widely used in the topical treatment of skin infections. Its molecular structure features a chiral center and a specific arrangement of

dichlorinated phenyl rings, which are crucial for its biological activity. The established commercial synthesis of Isoconazole typically begins with 2',4'-dichloro-2-(1H-imidazol-1-yl)acetophenone.

This guide addresses a hypothetical starting point: **2,3',4'-Trichloroacetophenone**. While not the conventional precursor, its structure presents a viable opportunity for conversion into the standard synthetic pathway. The chlorine atom at the C-2 (α -carbon) position is highly activated towards nucleophilic substitution, providing a logical entry point into the synthesis.

Our synthetic strategy is therefore divided into two primary phases:

- **Phase 1: Precursor Conversion.** A nucleophilic substitution reaction to displace the α -chloro group of **2,3',4'-Trichloroacetophenone** with imidazole, yielding the key intermediate. This step is critical for aligning the non-standard material with the established manufacturing process.
- **Phase 2: Core Isoconazole Synthesis.** A three-step sequence starting from the synthesized intermediate to construct the final active pharmaceutical ingredient (API).



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Figure 1: High-level workflow for the synthesis of Isoconazole Nitrate from **2,3',4'-Trichloroacetophenone**.

Phase 1: Synthesis of the Key Intermediate

The primary challenge is the selective displacement of the α -chloro group over the aromatic chlorines. The α -chloro group is part of an α -haloketone system, making the α -carbon highly electrophilic and susceptible to attack by nucleophiles like imidazole. The aromatic chlorines, in contrast, are relatively unreactive towards nucleophilic substitution under mild conditions.

Mechanism: Nucleophilic Substitution

The reaction proceeds via a standard S_N2 mechanism. The nitrogen atom of the imidazole ring acts as the nucleophile, attacking the electrophilic α -carbon of the acetophenone. This attack displaces the chloride ion as a leaving group, forming the C-N bond and yielding the desired intermediate. The presence of a mild base is often used to neutralize the HCl generated in situ, driving the reaction to completion.

Experimental Protocol: Synthesis of 2-(1H-imidazol-1-yl)-1-(2,4-dichlorophenyl)ethanone

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate PPE: safety goggles, lab coat, and chemical-resistant gloves (nitrile).
- **2,3',4'-Trichloroacetophenone** is a lachrymator and skin irritant. Handle with care.
- Acetonitrile is flammable and toxic. Avoid inhalation and skin contact.

Materials & Reagents:

Reagent	Formula	M.W. (g/mol)	Moles (mol)	Mass/Volume
2,3',4'- Trichloroacetoph enone	C ₈ H ₅ Cl ₃ O	223.49	0.10	22.35 g
Imidazole	C ₃ H ₄ N ₂	68.08	0.22	15.0 g
Potassium Carbonate (K ₂ CO ₃)	K ₂ CO ₃	138.21	0.15	20.7 g
Acetonitrile (MeCN)	CH ₃ CN	41.05	-	250 mL
Deionized Water (H ₂ O)	H ₂ O	18.02	-	As needed
Ethyl Acetate (EtOAc)	C ₄ H ₈ O ₂	88.11	-	As needed
Brine (Saturated NaCl solution)	NaCl(aq)	-	-	As needed

Procedure:

- **Reaction Setup:** To a 500 mL round-bottom flask equipped with a magnetic stirrer and reflux condenser, add **2,3',4'-Trichloroacetophenone** (22.35 g, 0.10 mol), Imidazole (15.0 g, 0.22 mol), and Potassium Carbonate (20.7 g, 0.15 mol).
- **Solvent Addition:** Add 250 mL of acetonitrile to the flask.
- **Reaction Execution:** Heat the mixture to reflux (approx. 82°C) and maintain for 4-6 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) using a 7:3 Hexane:Ethyl Acetate mobile phase. The starting material should be consumed.
- **Work-up:**
 - Cool the reaction mixture to room temperature.

- Filter the mixture to remove the inorganic salts (K_2CO_3 and KCl).
- Concentrate the filtrate under reduced pressure using a rotary evaporator to obtain a crude oil.
- Purification:
 - Dissolve the crude oil in 200 mL of Ethyl Acetate.
 - Transfer the solution to a separatory funnel and wash with deionized water (2 x 100 mL) and then with brine (1 x 100 mL).
 - Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield the product as a pale yellow solid.
- Characterization: Confirm the structure of the intermediate using 1H NMR, ^{13}C NMR, and Mass Spectrometry. The expected yield is typically in the range of 85-95%.

Phase 2: Core Synthesis of Isoconazole Nitrate

This phase transforms the key intermediate into the final API through a sequence of reduction, etherification, and salt formation.

Step 1: Stereoselective Ketone Reduction

The carbonyl group of the intermediate is reduced to a secondary alcohol. This step creates the chiral center of the Isoconazole molecule. Using a mild reducing agent like sodium borohydride ($NaBH_4$) is effective and provides good yields, though it results in a racemic mixture of the alcohol.

Protocol: Synthesis of 1-(2,4-Dichlorophenyl)-2-(1H-imidazol-1-yl)ethanol

Safety Precautions:

- Sodium borohydride reacts with water to produce flammable hydrogen gas. Add it slowly and avoid contact with acidic solutions.
- Methanol is flammable and toxic.

Materials & Reagents:

Reagent	Formula	M.W. (g/mol)	Moles (mol)	Mass/Volume
2-(1H-imidazol-1-yl)-1-(2,4-dichlorophenyl)ethanone	C ₁₁ H ₈ Cl ₂ N ₂ O	255.10	0.08	20.4 g
Sodium Borohydride (NaBH ₄)	NaBH ₄	37.83	0.04	1.5 g
Methanol (MeOH)	CH ₄ O	32.04	-	200 mL
Acetone	C ₃ H ₆ O	58.08	-	~10 mL

Procedure:

- Dissolution: Dissolve the intermediate (20.4 g, 0.08 mol) in 200 mL of methanol in a 500 mL flask and cool the solution to 0-5°C in an ice bath.
- Reduction: Slowly add sodium borohydride (1.5 g, 0.04 mol) portion-wise over 30 minutes, ensuring the temperature remains below 10°C.
- Reaction: Stir the mixture at 0-5°C for 2 hours. Monitor progress by TLC until the starting ketone is fully consumed.
- Quenching: Carefully quench the excess NaBH₄ by the dropwise addition of acetone (~10 mL) until gas evolution ceases.
- Work-up:
 - Remove the methanol under reduced pressure.
 - Add 150 mL of deionized water to the residue.
 - Extract the aqueous layer with ethyl acetate (3 x 75 mL).

- Combine the organic extracts, wash with brine (1 x 50 mL), and dry over anhydrous Na_2SO_4 .
- Isolation: Filter and concentrate the organic solution to obtain the racemic alcohol product, typically as a white solid. Yields are generally >90%.

Step 2: Williamson Ether Synthesis

This crucial step forms the ether linkage that defines the isoconazole structure. The hydroxyl group of the alcohol intermediate is deprotonated by a strong base (sodium hydride) to form an alkoxide, which then acts as a nucleophile to displace the chloride from 2,4-dichlorobenzyl chloride.

Protocol: Synthesis of Isoconazole Base

Safety Precautions:

- Extreme Caution: Sodium hydride (NaH) is a highly reactive, flammable solid that reacts violently with water. Handle it as a mineral oil dispersion in an inert atmosphere (e.g., under nitrogen or argon).
- Tetrahydrofuran (THF) is highly flammable and can form explosive peroxides. Use anhydrous THF from a freshly opened container.

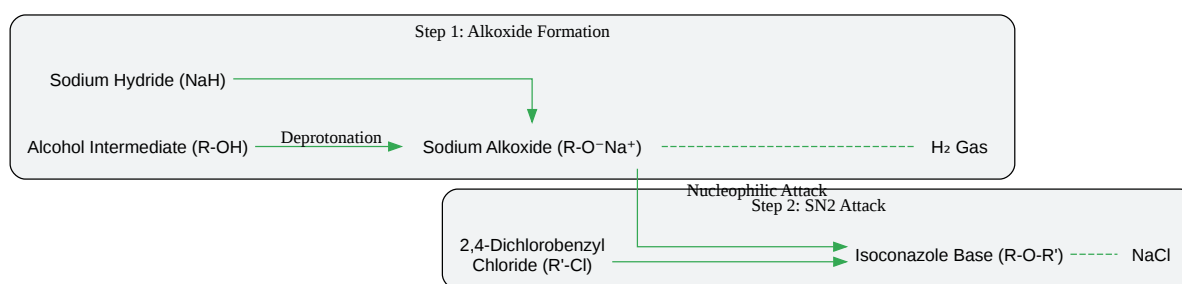
Materials & Reagents:

Reagent	Formula	M.W. (g/mol)	Moles (mol)	Mass/Volume
1-(2,4-Dichlorophenyl)-2-(1H-imidazol-1-yl)ethanol	C ₁₁ H ₁₀ Cl ₂ N ₂ O	257.12	0.07	18.0 g
Sodium Hydride (NaH, 60% in oil)	NaH	24.00	0.084	3.36 g
Anhydrous Tetrahydrofuran (THF)	C ₄ H ₈ O	72.11	-	250 mL
2,4-Dichlorobenzyl chloride	C ₇ H ₅ Cl ₃	195.48	0.077	15.0 g

Procedure:

- **Reaction Setup:** Under a nitrogen atmosphere, add the sodium hydride dispersion (3.36 g, 0.084 mol) to a dry 500 mL three-neck flask. Wash the NaH with dry hexane (2 x 20 mL) to remove the mineral oil, and then carefully decant the hexane.
- **Alkoxide Formation:** Add 150 mL of anhydrous THF. Cool the suspension to 0°C. Dissolve the alcohol intermediate (18.0 g, 0.07 mol) in 100 mL of anhydrous THF and add it dropwise to the NaH suspension over 30 minutes.
- **Reaction:** Allow the mixture to warm to room temperature and stir for 1 hour until hydrogen evolution stops, indicating complete formation of the alkoxide.
- **Etherification:** Add a solution of 2,4-dichlorobenzyl chloride (15.0 g, 0.077 mol) in 50 mL of anhydrous THF to the reaction mixture. Heat the mixture to reflux (~66°C) for 3-5 hours, monitoring by TLC.
- **Work-up:**

- Cool the reaction to room temperature and cautiously quench by the slow addition of 20 mL of a saturated aqueous ammonium chloride (NH_4Cl) solution.
- Add 150 mL of deionized water and extract with ethyl acetate (3 x 100 mL).
- Combine the organic layers, wash with brine, dry over Na_2SO_4 , and concentrate under vacuum.
- Purification: The crude product is purified by column chromatography on silica gel (eluent: Hexane/Ethyl Acetate gradient) to afford the pure Isoconazole free base.



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Figure 2: Mechanism of the Williamson Ether Synthesis step.

Step 3: Final Salt Formation

For pharmaceutical use, the basic Isoconazole is converted to its nitrate salt to improve stability and solubility. This is a straightforward acid-base reaction.

Protocol: Synthesis of Isoconazole Nitrate

Safety Precautions:

- Concentrated nitric acid is highly corrosive. Handle with extreme care.
- Diethyl ether is extremely flammable. Work in a fume hood away from ignition sources.

Materials & Reagents:

Reagent	Formula	M.W. (g/mol)	Moles (mol)	Mass/Volume
Isoconazole Base	$C_{18}H_{14}Cl_4N_2O$	416.13	0.05	20.8 g
Diethyl Ether (Et ₂ O)	$C_4H_{10}O$	74.12	-	200 mL
Nitric Acid (HNO ₃ , 70%)	HNO ₃	63.01	0.05	~4.5 mL
Ethanol (EtOH)	C_2H_6O	46.07	-	20 mL

Procedure:

- Dissolution: Dissolve the purified Isoconazole base (20.8 g, 0.05 mol) in 200 mL of diethyl ether.
- Acidification: In a separate beaker, dilute the concentrated nitric acid (0.05 mol) in 20 mL of ethanol.
- Precipitation: Slowly add the ethanolic nitric acid solution to the stirred solution of the isoconazole base. A white precipitate of Isoconazole Nitrate will form immediately.
- Isolation: Stir the suspension for 30 minutes at room temperature. Collect the solid product by vacuum filtration.
- Washing & Drying: Wash the filter cake with cold diethyl ether (2 x 30 mL) to remove any unreacted starting material. Dry the product in a vacuum oven at 40-50°C to a constant weight.
- Final Analysis: The final product should be characterized by melting point, HPLC (for purity), and FTIR to confirm the presence of the nitrate salt. The purity should be >99.5% for

pharmaceutical applications.

References

- Title: Process for the preparation of 1-aryl-2-azolyethanol-ethers Source: US Patent 4,220,658 URL
- Title: Isoconazole Source: PubChem, National Center for Biotechnology Information URL: [\[Link\]](#)
- Title: Synthesis of Some New 1,2,4-Triazole and Imidazole Derivatives and Their Biological Activities Source: Molecules, 2012 URL:[\[Link\]](#)
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Phone: (601) 213-4426
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